

An In-depth Technical Guide to Tungsten(VI) Ethoxide (CAS 62571-53-3)

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Compound of Interest

Compound Name: Tungsten (VI) ethoxide

CAS No.: 62571-53-3

Cat. No.: B1601221

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Tungsten(VI) ethoxide (CAS 62571-53-3), also known as tungsten hexaethoxide, is a metal alkoxide with significant applications in materials science. This document provides a comprehensive technical overview of its chemical and physical properties, synthesis methodologies, and primary uses. While its role as a precursor for tungsten-based nanomaterials, thin films, and catalytic agents is well-established, its biological profile remains largely unexplored. This guide also summarizes the known toxicological and pharmacological properties of other tungsten compounds to provide a broader context for researchers in the life sciences, highlighting the current data gap for Tungsten(VI) ethoxide specifically.

Chemical and Physical Properties

Tungsten(VI) ethoxide is a moisture-sensitive, off-white to brown solid.^{[1][2]} Its key properties are summarized in the table below.

Property	Value	Reference
CAS Number	62571-53-3	[1][3]
Molecular Formula	C ₁₂ H ₃₀ O ₆ W	[3]
Molecular Weight	454.2 g/mol	[3]
IUPAC Name	Hexaethoxytungsten	[4][5]
Synonyms	Tungsten hexaethoxide, Ethanol tungsten(6+) salt	[3][6]
Appearance	Off-white to brown solid/powder	[1][2]
Melting Point	105-115 °C	[3]
Boiling Point	105-110 °C at 0.05 mmHg	[3]
Density	1.3 g/cm ³	[3]
Solubility	Soluble in ethyl acetate, hydrocarbons, and esters. Insoluble in water.	[3][6]
Sensitivity	Moisture sensitive	[3]

Synthesis and Purification

The synthesis of Tungsten(VI) ethoxide is primarily achieved through two main routes: direct alkoxylation and solvothermal methods.

Direct Alkoxylation

The most common laboratory-scale synthesis involves the reaction of tungsten hexachloride (WCl₆) with an excess of sodium ethoxide (NaOEt) in an anhydrous solvent such as ethanol or toluene.[1] The reaction proceeds via a nucleophilic substitution mechanism.

Experimental Protocol: Synthesis of Tungsten(VI) Ethoxide via Direct Alkoxylation[1]

- Materials: Tungsten hexachloride (WCl_6), sodium ethoxide (NaOEt), anhydrous ethanol, anhydrous toluene.
- Procedure:
 - Under an inert atmosphere (e.g., argon or nitrogen), a solution of sodium ethoxide in anhydrous ethanol is prepared.
 - The solution is cooled to 0°C .
 - A solution of tungsten hexachloride in anhydrous toluene is added dropwise to the sodium ethoxide solution with constant stirring. The reaction is maintained at a temperature between 0°C and 25°C .
 - After the addition is complete, the reaction mixture is allowed to stir at room temperature for several hours to ensure complete reaction.
 - The resulting precipitate of sodium chloride is removed by filtration.
 - The solvent is removed from the filtrate under reduced pressure to yield crude Tungsten(VI) ethoxide.

Solvothermal Synthesis

Solvothermal methods offer an alternative route, particularly for producing nanostructured materials. These methods typically involve the reaction of a tungsten precursor, such as ammonium metatungstate, with ethanol under elevated temperature and pressure.^[1]

Purification

Sublimation is the preferred method for purifying Tungsten(VI) ethoxide. The process is typically carried out under high vacuum at temperatures ranging from 80°C to 120°C to remove non-volatile impurities.^[1]

Applications in Materials Science

Tungsten(VI) ethoxide is a versatile precursor for the synthesis of various tungsten-based materials.

- **Nanomaterials:** It is used to produce tungsten oxide (WO_x) nanoparticles and nanowires, which have applications in catalysis, energy storage, and electronics.[\[1\]](#)[\[3\]](#)
- **Thin Films:** It serves as a precursor for the deposition of tungsten oxide thin films via chemical vapor deposition (CVD) and sol-gel processes. These films are utilized in electronic devices and smart windows.[\[1\]](#)[\[3\]](#)
- **Coatings:** As an intermediate in the sol-gel process, it is used to create hard, wear-resistant, and corrosion-resistant coatings.[\[3\]](#)
- **Catalysis:** The compound itself can act as a catalyst or a precursor for catalysts in various organic reactions.[\[1\]](#)
- **Other Uses:** It has been employed in the production of fireproofing fabrics and as a component in X-ray screen phosphors.[\[3\]](#)

Biological Activity and Toxicology: A Broader Perspective on Tungsten Compounds

There is a significant lack of data specifically on the biological activity, pharmacology, and toxicology of Tungsten(VI) ethoxide. The following information is based on studies of other tungsten compounds and should be interpreted with caution as it may not be directly applicable to Tungsten(VI) ethoxide.

General Toxicology of Tungsten

Tungsten is generally considered to have low toxicity. However, occupational exposure to tungsten dusts, particularly in combination with other metals like cobalt, has been associated with respiratory issues.[\[7\]](#) Acute exposure can cause skin and eye irritation.[\[8\]](#) The bioavailability of tungsten compounds varies, with tungstates being the most bioavailable.[\[3\]](#)

Pharmacological Investigations of Tungsten Compounds

Some tungsten compounds, notably sodium tungstate, have been investigated for their potential therapeutic effects.

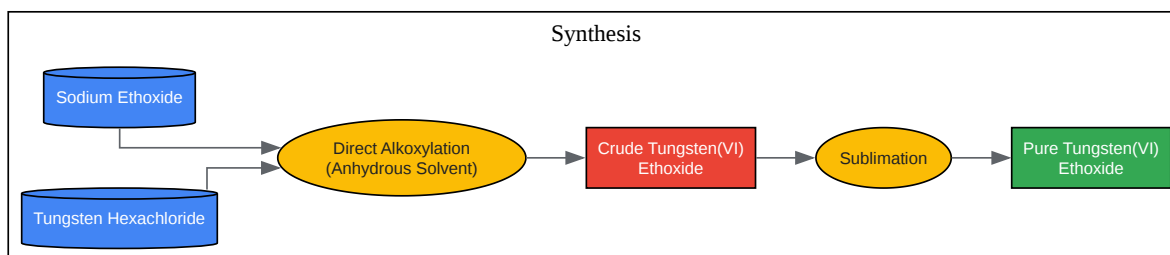
- Antidiabetic and Antiobesity Effects: Sodium tungstate has demonstrated antidiabetic and antiobesity properties in animal models.[8]
- Antitumor and Antimicrobial Properties: Research has been conducted on the anti-tumor, anti-viral, and anti-bacterial properties of certain tungsten compounds.

Cytotoxicity of Tungsten

In vitro studies on tungsten carbide and tungsten metal alloy particulates have shown that they can induce the generation of reactive oxygen species (ROS), leading to DNA damage and cytotoxicity in lung epithelial cells and macrophages.[3] The cytotoxicity of tungsten carbide nanoparticles has been linked to the release of tungsten ions.

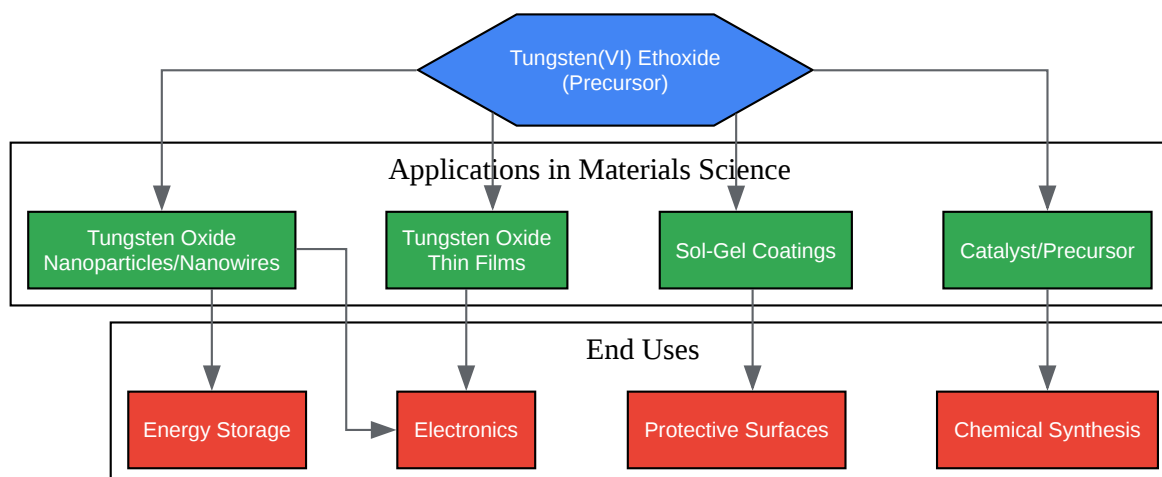
Signaling Pathways and Experimental Workflows

Due to the lack of research on the biological effects of Tungsten(VI) ethoxide, there are no established signaling pathways to visualize. The following diagrams illustrate the general synthesis and application workflow for this compound in materials science.



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Caption: Synthesis workflow for Tungsten(VI) ethoxide.



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Caption: Applications of Tungsten(VI) ethoxide.

Conclusion and Future Directions

Tungsten(VI) ethoxide is a valuable compound with well-defined applications in materials science. Its utility as a precursor for advanced materials is firmly established. However, for drug development professionals and life scientists, the compound remains a black box. The complete absence of data on its specific biological activity, mechanism of action, and potential therapeutic or toxicological profile represents a significant knowledge gap. Future research should be directed towards elucidating the biological effects of this and other tungsten alkoxides to fully understand their potential impact on human health and to explore any possible biomedical applications. Given the emerging interest in metal-based therapeutics, a systematic investigation into the pharmacology of tungsten alkoxides is warranted.

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